

# A Comprehensive Technical Guide to the Solubility of 3-Ethoxysalicylaldehyde in Organic Solvents

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## Compound of Interest

Compound Name: 3-Ethoxysalicylaldehyde

Cat. No.: B1293910

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This technical guide provides an in-depth analysis of the solubility characteristics of **3-Ethoxysalicylaldehyde**, a key intermediate in various chemical syntheses. Understanding its solubility in different organic solvents is crucial for optimizing reaction conditions, developing purification strategies, and formulating products. This document collates available solubility data, outlines detailed experimental protocols for its determination, and illustrates key concepts through logical diagrams.

## Core Concepts in the Solubility of 3-Ethoxysalicylaldehyde

**3-Ethoxysalicylaldehyde** (CAS No. 492-88-6), a derivative of salicylaldehyde, is a solid at room temperature with a melting point of 66-68 °C. Its molecular structure, featuring a benzene ring, a hydroxyl group, an aldehyde group, and an ethoxy group, dictates its solubility behavior. The presence of the polar hydroxyl and aldehyde groups allows for hydrogen bonding with polar solvents, while the aromatic ring and the ethoxy group contribute to its solubility in less polar organic solvents. Generally, **3-Ethoxysalicylaldehyde** is soluble in many common organic solvents and has limited solubility in water.

A recent study by Mao et al. (2023) has systematically measured the solubility of **3-Ethoxysalicylaldehyde** in twelve pure solvents at various temperatures, providing a valuable

quantitative dataset for researchers.

## Quantitative Solubility Data

While direct access to the comprehensive data from the primary literature may require a subscription, the following table summarizes the solvents in which the mole fraction solubility of **3-Ethoxysalicylaldehyde** has been experimentally determined at temperatures ranging from 278.15 K to 313.15 K, as reported by Mao et al. in the Journal of Chemical Thermodynamics. For precise quantitative values, readers are strongly encouraged to consult the original publication.

Solvent	Temperature Range Studied
Methanol	278.15 K - 313.15 K
Ethanol	278.15 K - 313.15 K
n-Propanol	278.15 K - 313.15 K
Isopropanol	278.15 K - 313.15 K
n-Butanol	278.15 K - 313.15 K
Isobutanol	278.15 K - 313.15 K
Acetone	278.15 K - 313.15 K
Butanone	278.15 K - 313.15 K
Methyl Acetate	278.15 K - 313.15 K
Ethyl Acetate	278.15 K - 313.15 K
n-Butyl Acetate	278.15 K - 313.15 K
Acetonitrile	278.15 K - 313.15 K

For detailed mole fraction solubility data, please refer to: Mao, H., et al. (2024). Solubility measurement and data correlation of **3-ethoxysalicylaldehyde** in twelve pure solvents at temperatures from 278.15 to 313.15 K. The Journal of Chemical Thermodynamics, 188, 107162.

# Experimental Protocols for Solubility Determination

The following is a detailed methodology for the gravimetric method, a common and reliable technique for determining the solubility of a solid compound in a solvent.

Objective: To determine the equilibrium solubility of **3-Ethoxysalicylaldehyde** in a given organic solvent at a specific temperature.

Materials and Equipment:

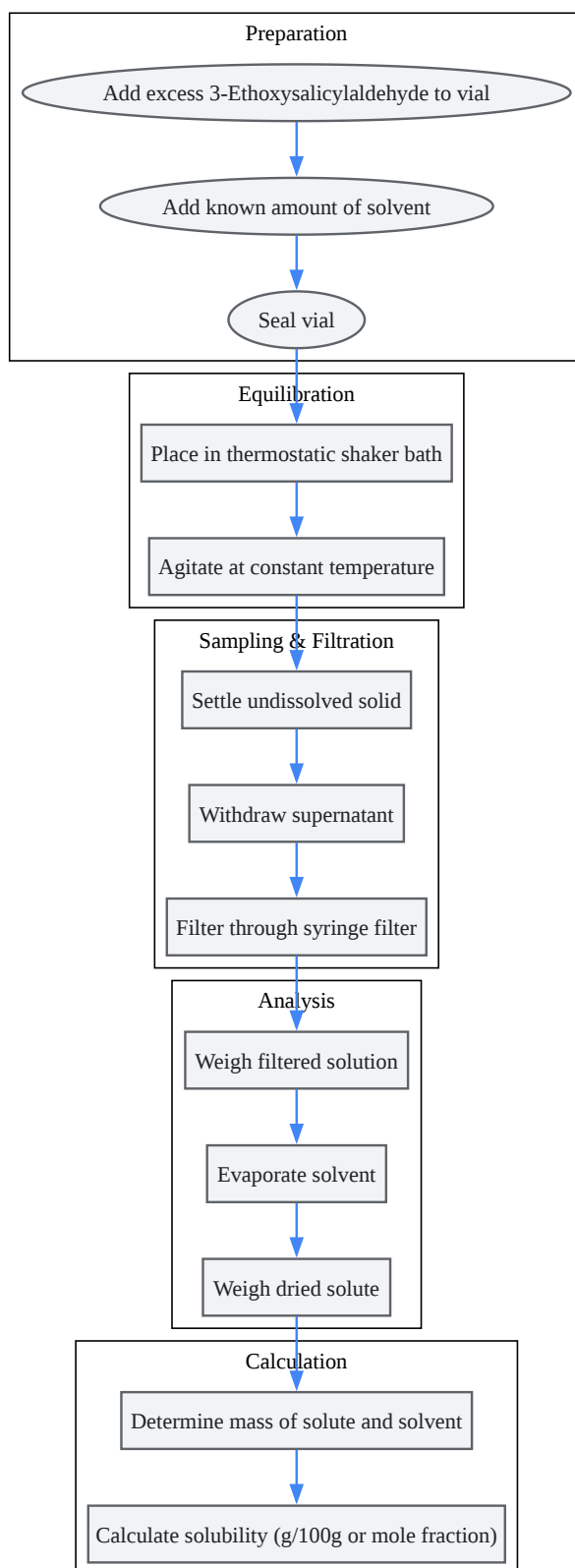
- **3-Ethoxysalicylaldehyde** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance ( $\pm 0.0001$  g)
- Thermostatic shaker bath
- Calibrated thermometer or thermocouple
- Glass vials with airtight screw caps
- Syringe filters (chemically compatible with the solvent)
- Syringes
- Volumetric flasks
- Drying oven

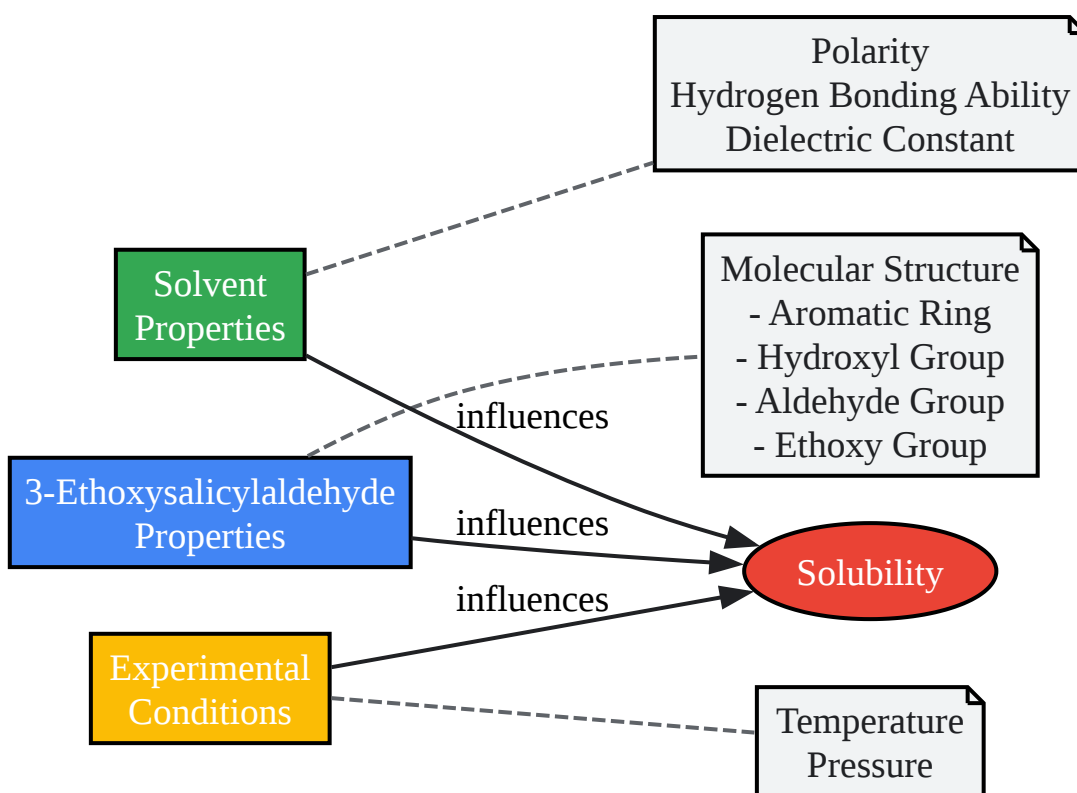
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **3-Ethoxysalicylaldehyde** to a series of glass vials.
  - Accurately add a known mass or volume of the selected organic solvent to each vial.
  - Seal the vials tightly to prevent solvent evaporation.

- Equilibration:
  - Place the vials in a thermostatic shaker bath set to the desired constant temperature.
  - Allow the mixture to equilibrate for a sufficient time (typically 24-48 hours) with continuous agitation to ensure that equilibrium is reached.
- Sample Withdrawal and Filtration:
  - Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle for at least 2 hours at the constant experimental temperature.
  - Carefully withdraw a known volume of the clear supernatant using a pre-warmed or pre-cooled syringe to the experimental temperature.
  - Immediately filter the solution through a syringe filter into a pre-weighed vial to remove any undissolved microcrystals.
- Gravimetric Analysis:
  - Record the mass of the vial containing the filtered saturated solution.
  - Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the melting point of **3-Ethoxysalicylaldehyde** until a constant weight is achieved.
  - Weigh the vial containing the dry solid residue of **3-Ethoxysalicylaldehyde**.
- Calculation of Solubility:
  - The mass of the dissolved **3-Ethoxysalicylaldehyde** is the final mass of the vial with the residue minus the initial mass of the empty vial.
  - The mass of the solvent is the mass of the vial with the solution minus the mass of the vial with the residue.
  - Calculate the solubility in terms of grams of solute per 100 g of solvent or as a mole fraction.

## Mandatory Visualizations





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of 3-Ethoxysalicylaldehyde in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293910#solubility-of-3-ethoxysalicylaldehyde-in-organic-solvents\]](https://www.benchchem.com/product/b1293910#solubility-of-3-ethoxysalicylaldehyde-in-organic-solvents)

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